

Application Notes and Protocols: Tellurium-122 in Gamma Imaging

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Compound of Interest

Compound Name: Tellurium-122

Cat. No.: B082960

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These application notes detail the use of **Tellurium-122** as a starting material for the production of radioiodine isotopes, primarily Iodine-123, for use in gamma imaging applications such as Single-Photon Emission Computed Tomography (SPECT). While **Tellurium-122** itself is a stable isotope and not directly used for imaging, its role as a target material in cyclotron production is critical for nuclear medicine.

Section 1: Overview of Tellurium-122 Applications

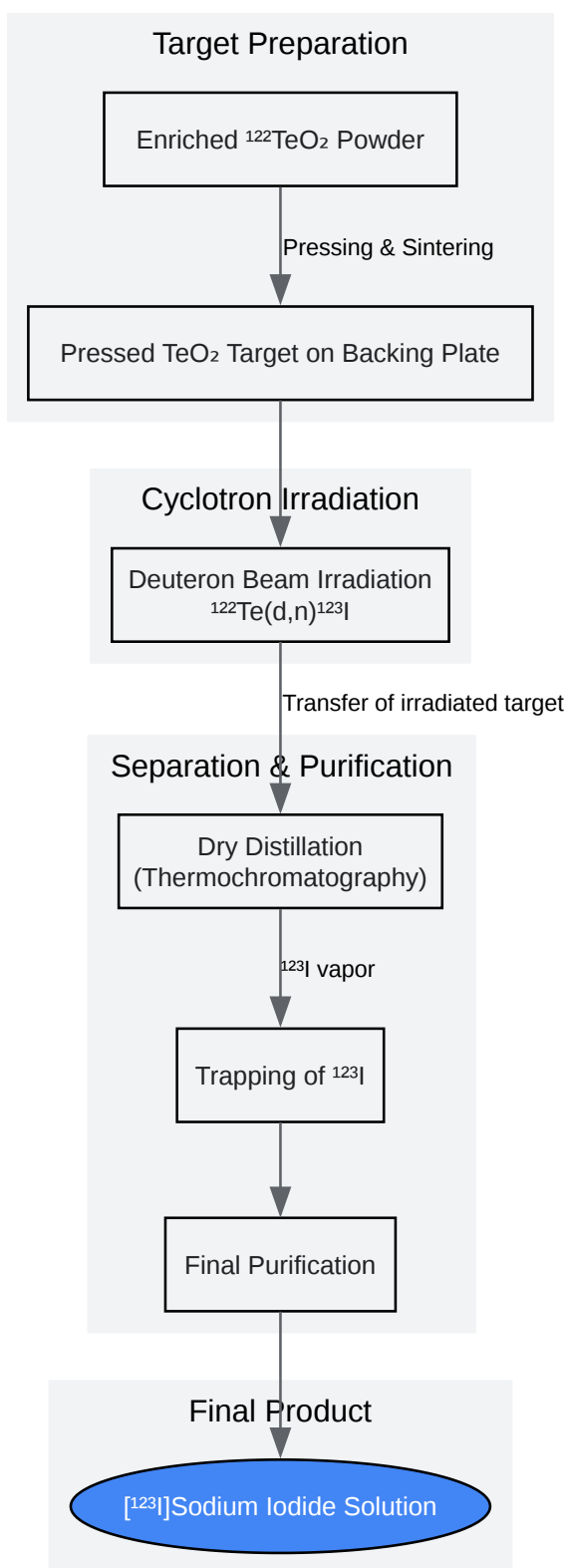
Tellurium-122 (^{122}Te) serves as a crucial precursor in the production of radioisotopes for medical imaging. Its primary application in the context of gamma imaging is as a target material for cyclotron-based production of Iodine-123 (^{123}I), a widely used radionuclide for SPECT imaging.[1] The nuclear reaction $^{122}\text{Te}(\text{d},\text{n})^{123}\text{I}$ is a notable production route.[2][3] Although less common, the production of the short-lived positron emitter Iodine-122 (^{122}I , half-life of 3.6 minutes) from ^{122}Te is also possible.[4][5] Due to its very short half-life, the clinical utility of ^{122}I is limited.

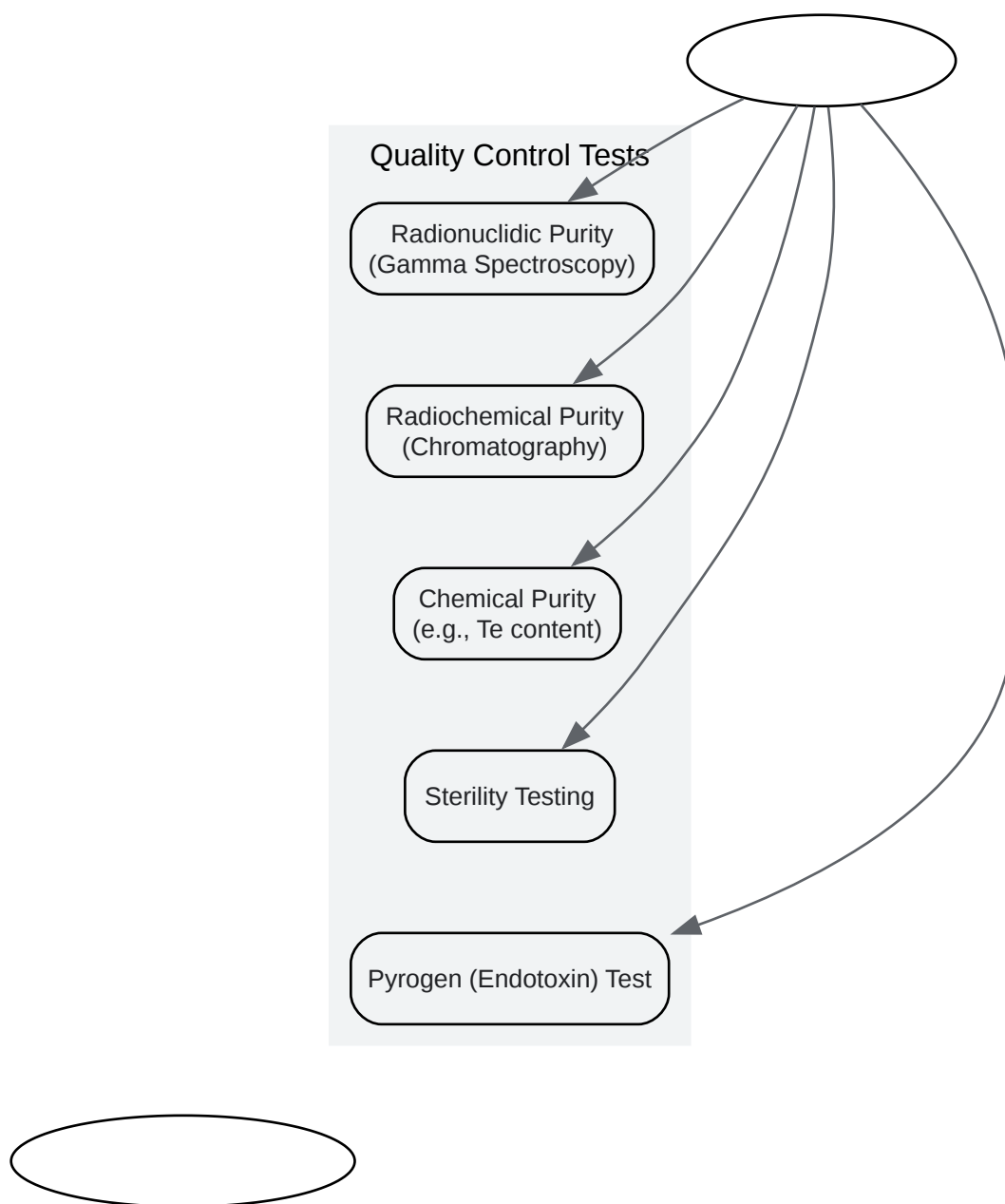
The resulting ^{123}I is then incorporated into various radiopharmaceuticals for diagnostic imaging of a range of physiological and pathological conditions, with thyroid imaging being the most prominent application.[6][7]

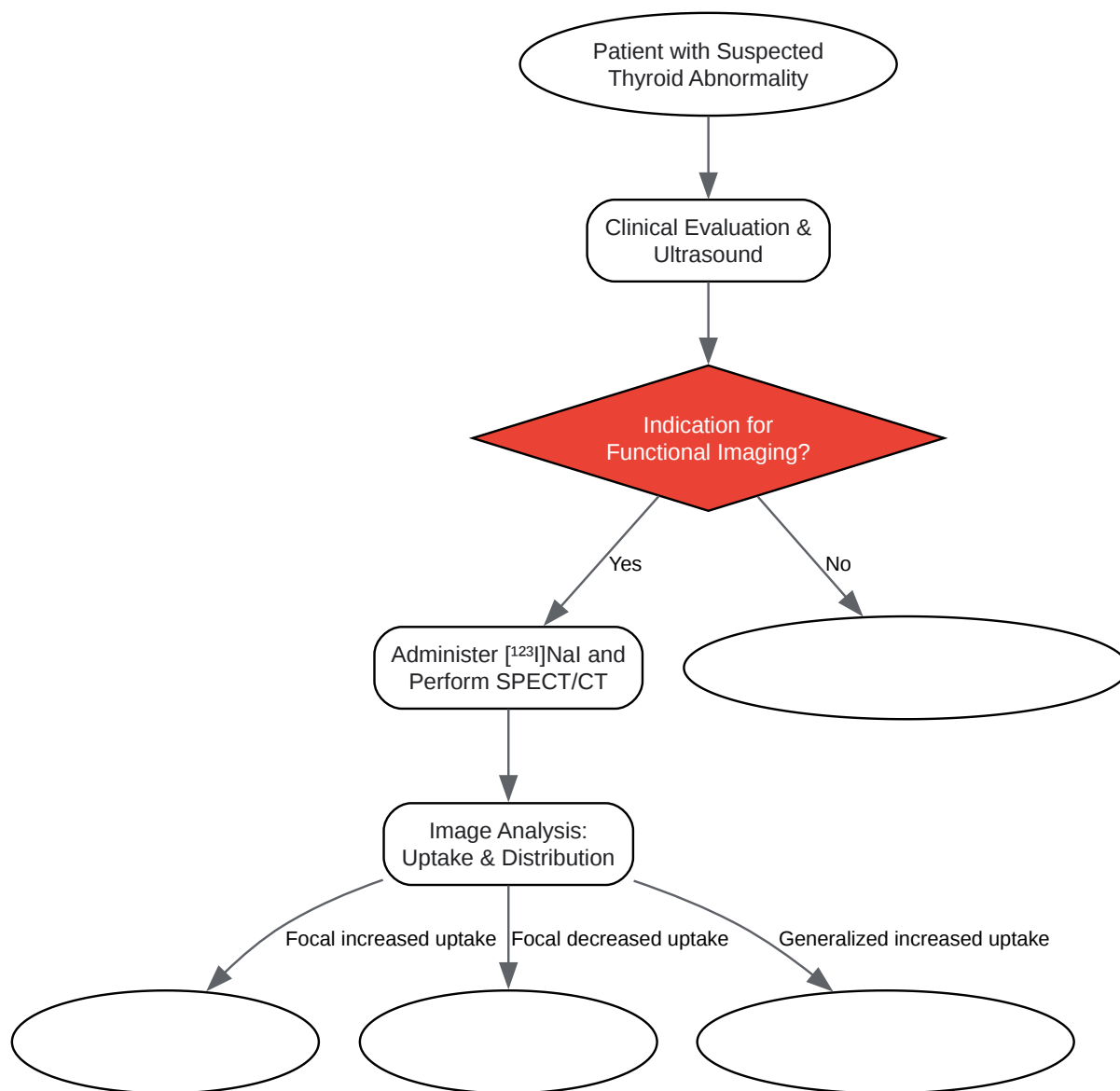
Section 2: Production of Iodine-123 from Tellurium-122

The production of high-purity ^{123}I for medical use is a multi-step process that involves target preparation, cyclotron irradiation, and subsequent separation and purification of the radioiodine.

Experimental Workflow: ^{123}I Production







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